

5'-Ethynyl-2'-deoxycytidine (EdC): A Technical Guide to Synthesis and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5'-Ethynyl-2'-deoxycytidine

Cat. No.: B10775044

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the synthesis, chemical properties, and biological applications of **5'-Ethynyl-2'-deoxycytidine (EdC)**, a crucial tool in cellular and molecular biology for monitoring DNA synthesis.

Introduction

5'-Ethynyl-2'-deoxycytidine (EdC) is a nucleoside analog of deoxycytidine, where the hydrogen atom at the C5 position of the pyrimidine ring is replaced by an ethynyl group. This modification allows for the detection of newly synthesized DNA in proliferating cells through a bioorthogonal click chemistry reaction.^{[1][2]} EdC is incorporated into DNA during the S-phase of the cell cycle and can be subsequently visualized by covalently attaching a fluorescent azide probe.^{[1][2]} Compared to its counterpart, 5-ethynyl-2'-deoxyuridine (EdU), EdC has been reported to exhibit lower cytotoxicity in certain contexts, making it a valuable alternative for long-term cell proliferation studies.^{[1][2]}

Chemical Properties

EdC is a white to off-white solid with a molecular formula of $C_{11}H_{13}N_3O_4$ and a molecular weight of 251.24 g/mol.^{[3][4]} Key chemical and physical properties are summarized in the table below.

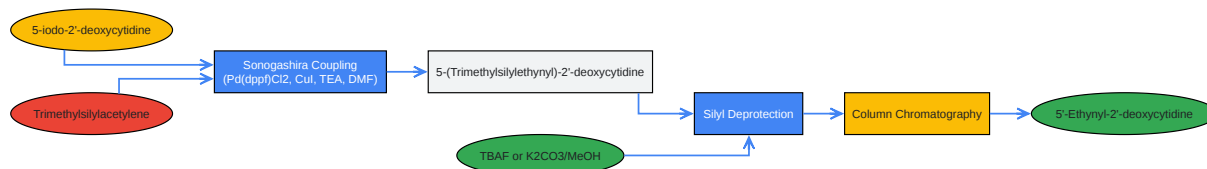
Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₃ N ₃ O ₄	[3][4]
Molecular Weight	251.24 g/mol	[3][4]
CAS Number	69075-47-4	[3][4]
Appearance	Off-white solid	[3]
Purity	≥ 99% (HPLC)	[3]
Solubility	DMSO	[3]
Spectroscopic Data	λ _{max} : 291 nm (in Tris-HCl, pH 7.5)	[3]
Storage Conditions	-20°C, store dry and under inert gas	[3]
Shelf Life	12 months from date of delivery when stored as recommended	[3]

While specific quantitative data on the stability of EdC under various pH and temperature conditions is not extensively available in the reviewed literature, it is recommended to store it in a desiccated environment at -20°C to ensure its integrity.[3] For experimental use, stock solutions in DMSO can be prepared and stored at -20°C for up to one month or at -80°C for up to six months to minimize degradation.[5]

Synthesis of 5'-Ethynyl-2'-deoxycytidine

The synthesis of EdC is typically achieved through a Sonogashira coupling reaction, a palladium-catalyzed cross-coupling of a terminal alkyne with an aryl or vinyl halide. In the case of EdC synthesis, the starting materials are 5-iodo-2'-deoxycytidine and an ethynylating agent, commonly trimethylsilylacetylene. The synthesis involves two main steps: the Sonogashira coupling followed by the deprotection of the silyl group.

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **5'-Ethynyl-2'-deoxycytidine**.

Experimental Protocol: Synthesis of 5'-Ethynyl-2'-deoxycytidine

This protocol is adapted from a published procedure for the synthesis of EdC.

Step 1: Sonogashira Coupling to form 5-(Trimethylsilylethynyl)-2'-deoxycytidine

- To a solution of 5-iodo-2'-deoxycytidine (1 equivalent) in anhydrous N,N-dimethylformamide (DMF), add triethylamine (TEA, 4 equivalents).
- Add copper(I) iodide (CuI, 0.2 equivalents) and [1,1'-bis(diphenylphosphino)ferrocene]dichloropalladium(II) (Pd(dppf)Cl₂, 0.1 equivalents).
- Add trimethylsilylacetylene (1.5 equivalents) to the reaction mixture.
- Stir the mixture under an inert atmosphere (e.g., argon) at room temperature for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, concentrate the mixture under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of methanol in dichloromethane to yield 5-(trimethylsilylethynyl)-2'-deoxycytidine.

Step 2: Deprotection to form 5'-Ethynyl-2'-deoxycytidine

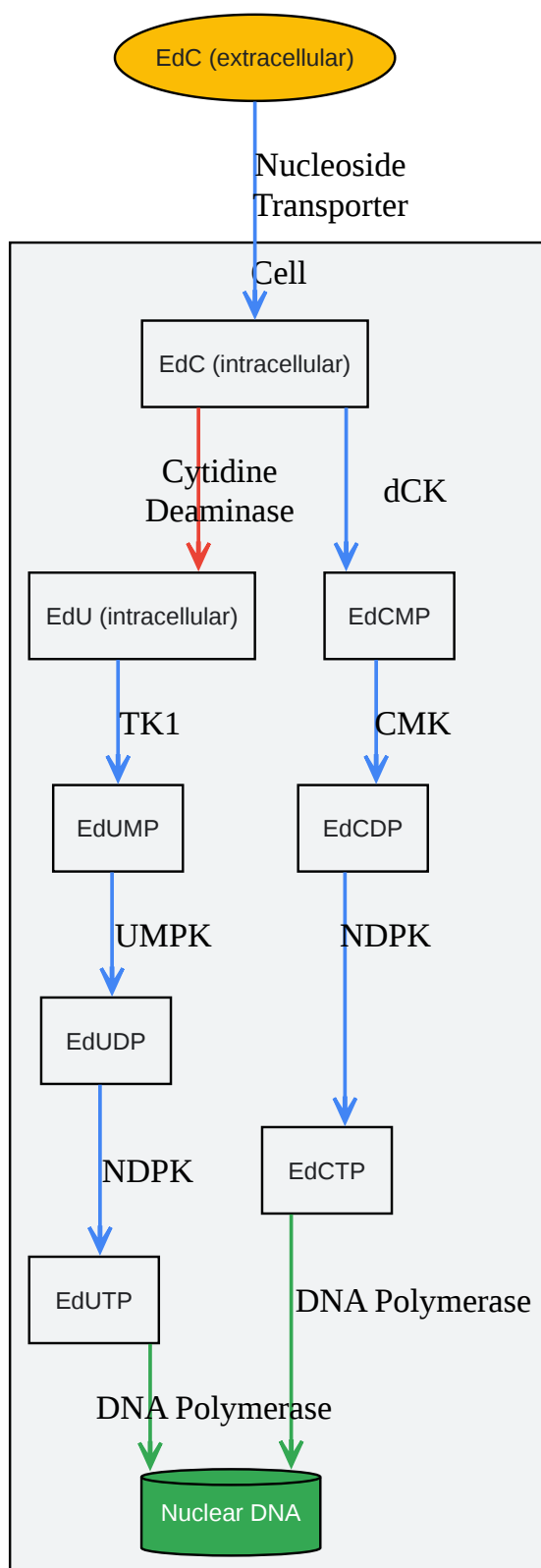
- Dissolve the 5-(trimethylsilylethynyl)-2'-deoxycytidine (1 equivalent) in methanol.
- Add potassium carbonate (K_2CO_3 , 2 equivalents) to the solution.
- Stir the mixture at room temperature for 2-4 hours, monitoring the deprotection by TLC.
- After completion, neutralize the reaction with an acidic resin or by adding a mild acid.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Purify the final product, **5'-Ethynyl-2'-deoxycytidine**, by silica gel column chromatography using a gradient of methanol in dichloromethane.

Biological Activity and Mechanism of Action

EdC is a substrate for cellular nucleoside kinases, which phosphorylate it to its triphosphate form, EdCTP. EdCTP is then incorporated into newly synthesized DNA by DNA polymerases during replication.

It is important to note that once inside the cell, EdC can be deaminated by cytidine deaminase to form 5-ethynyl-2'-deoxyuridine (EdU).^{[6][7]} This EdU is then phosphorylated and incorporated into DNA. Therefore, the signal detected after EdC administration may largely be due to the incorporation of EdU.^{[6][7]} The lower cytotoxicity of EdC compared to EdU in some cell lines may be attributed to a less efficient conversion of EdC to its triphosphate form compared to the phosphorylation of EdU.^[7]

Cellular Metabolism and DNA Incorporation Pathway



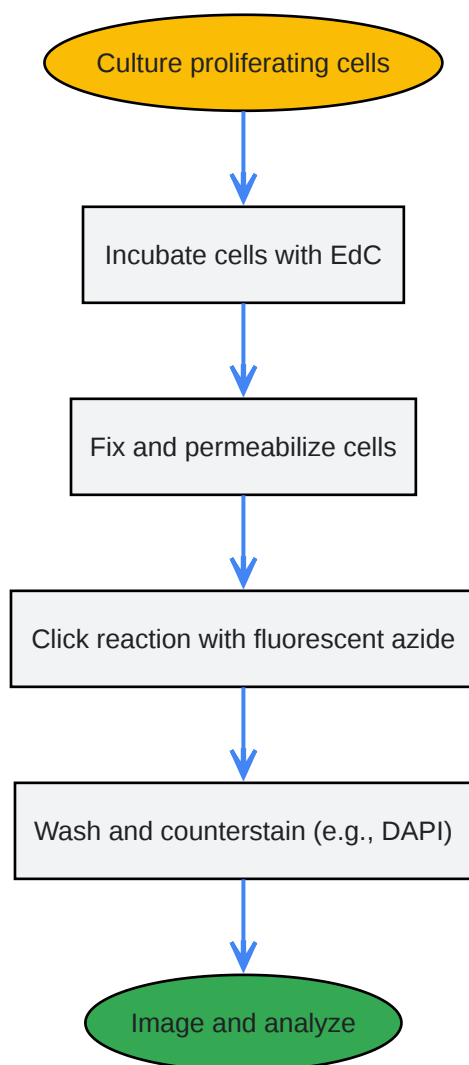
[Click to download full resolution via product page](#)

Caption: Cellular metabolism of EdC and its incorporation into DNA.

Experimental Protocols: DNA Labeling and Detection

The primary application of EdC is for labeling newly synthesized DNA in proliferating cells. The incorporated ethynyl group is then detected via a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), also known as a "click" reaction.

General Workflow for EdC Labeling and Detection



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lubrizolcdmo.com [lubrizolcdmo.com]
- 2. biopharminternational.com [biopharminternational.com]
- 3. Intracellular Detection of Cytosine Incorporation in Genomic DNA Using 5-Ethynyl-2'-Deoxycytidine - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 5-Ethynyl-2'-deoxycytidine (5-EdC), DNA synthesis monitoring (Cell proliferation) - Jena Bioscience [jenabioscience.com]
- 5. Reductive Deprotection of Silyl Groups with Wilkinson's Catalyst/Catechol Borane - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis of deoxycytidine derivatives and their use for the selective photo crosslinking with 5-methylcytosine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. 2'-Deoxy-5-[2-(trimethylsilyl)ethynyl]cytidine | C₁₄H₂₁N₃O₄Si | CID 175676283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5'-Ethynyl-2'-deoxycytidine (EdC): A Technical Guide to Synthesis and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10775044#5-ethynyl-2-deoxycytidine-synthesis-and-chemical-properties\]](https://www.benchchem.com/product/b10775044#5-ethynyl-2-deoxycytidine-synthesis-and-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com